

An In-depth Technical Guide to Phenanthrene-d10: Chemical Properties and Analytical Applications

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Compound of Interest

Compound Name: Phenanthrene-d10

Cat. No.: B032357

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Introduction

Phenanthrene-d10 is the deuterated form of phenanthrene, a polycyclic aromatic hydrocarbon (PAH). In this isotopic variant, all ten hydrogen atoms on the phenanthrene molecule have been replaced with deuterium atoms. This isotopic substitution makes **Phenanthrene-d10** an invaluable tool in analytical chemistry, particularly in mass spectrometry-based methods, where it serves as a reliable internal standard for the quantification of phenanthrene and other related PAHs in various environmental and biological matrices. Its chemical and physical properties are nearly identical to those of its non-deuterated counterpart, with the key difference being its increased molecular weight. This guide provides a comprehensive overview of the chemical properties of **Phenanthrene-d10** and its application in analytical methodologies.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Phenanthrene-d10** are summarized in the table below. This data is essential for its proper handling, storage, and use in experimental settings.

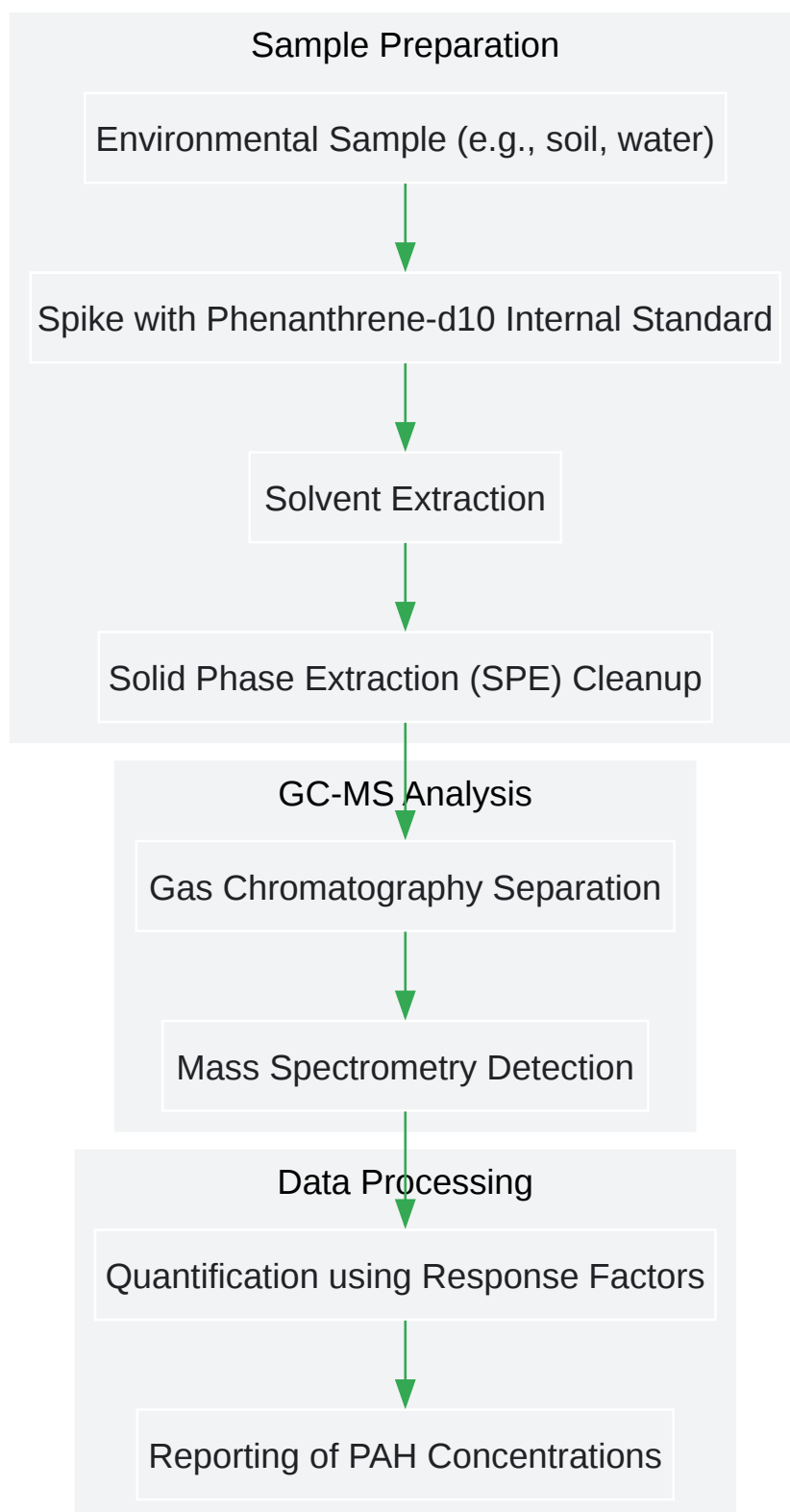
Property	Value	References
Chemical Formula	C ₁₄ D ₁₀	
Molecular Weight	188.29 g/mol	[1]
CAS Number	1517-22-2	
Appearance	White to yellowish solid	[2]
Melting Point	98-100 °C	
Boiling Point	340 °C	
Water Solubility	1.15 mg/L	
Log P (octanol/water)	4.46	
Isotopic Purity	≥98 atom % D	

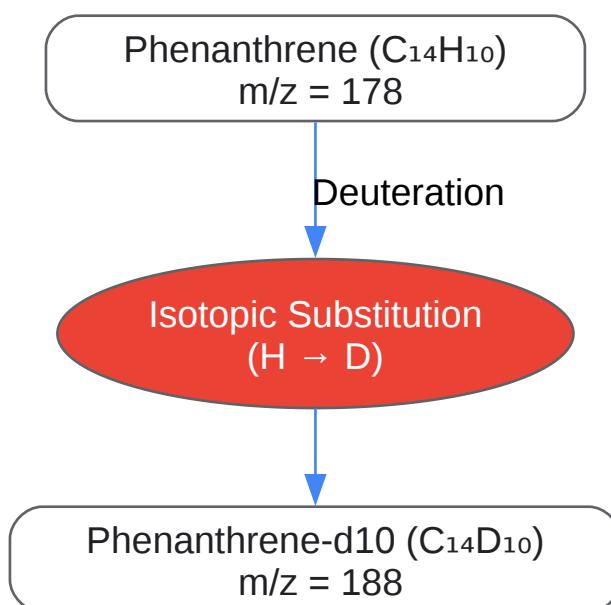
Analytical Applications and Experimental Protocols

Phenanthrene-d10 is predominantly used as an internal standard in gas chromatography-mass spectrometry (GC-MS) for the analysis of polycyclic aromatic hydrocarbons (PAHs). Its utility stems from its similar chromatographic behavior to the native phenanthrene, while its distinct mass allows for its separate detection and quantification.

General Experimental Workflow for PAH Analysis using GC-MS with Phenanthrene-d10 Internal Standard

The following diagram outlines a typical workflow for the analysis of PAHs in an environmental sample using **Phenanthrene-d10** as an internal standard.





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